

Application Notes and Protocols for Temocaprilat in Hypertension Research

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Compound of Interest

Compound Name: Temocaprilat

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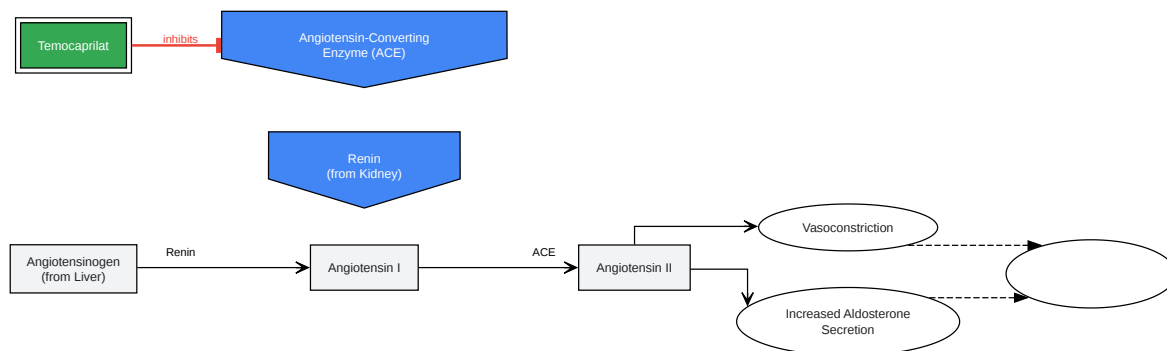
These application notes provide a comprehensive overview of the dosage, administration, and experimental protocols for the use of **temocaprilat**, the active metabolite of the angiotensin-converting enzyme (ACE) inhibitor temocapril, in hypertension research.

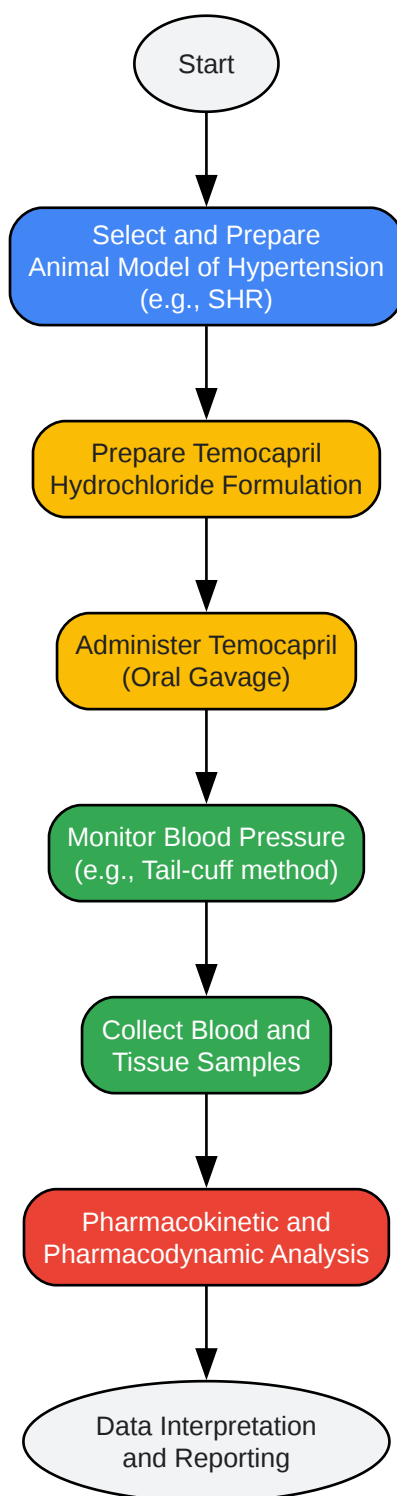
Mechanism of Action

Temocapril is a prodrug that is rapidly absorbed after oral administration and converted to its active diacid metabolite, **temocaprilat**[1]. **Temocaprilat** is a potent inhibitor of the Angiotensin-Converting Enzyme (ACE)[2][3]. ACE plays a crucial role in the Renin-Angiotensin-Aldosterone System (RAAS), a key regulator of blood pressure and fluid balance[2]. By inhibiting ACE, **temocaprilat** prevents the conversion of angiotensin I to the potent vasoconstrictor angiotensin II. This leads to vasodilation, reduced aldosterone secretion, and consequently, a decrease in blood pressure[2].

Signaling Pathway

The following diagram illustrates the Renin-Angiotensin-Aldosterone System and the point of inhibition by **temocaprilat**.





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References

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- 2. What is Temocapril Hydrochloride used for? [synapse.patsnap.com]
- 3. Pharmacological and clinical studies with temocapril, an angiotensin converting enzyme inhibitor that is excreted in the bile - PubMed [pubmed.ncbi.nlm.nih.gov]
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